

Application Note: High-Resolution Mass Spectrometry for the Identification of 3'-Hydroxystanozolol

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Compound of Interest

Compound Name: 3'-Hydroxystanozolol

Cat. No.: B10779158

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Abstract

This application note provides a detailed protocol for the sensitive and specific identification of **3'-hydroxystanozolol**, a primary metabolite of the anabolic steroid stanozolol, using high-resolution mass spectrometry (HRMS). Stanozolol is a prohibited substance in many sports, and its detection relies on identifying its metabolites in biological samples, primarily urine.^[1] The methodologies outlined below leverage the power of Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) for robust and reliable quantification, meeting the stringent requirements of anti-doping laboratories.^{[1][2]} This document includes comprehensive experimental protocols, quantitative data summaries, and visual workflows to guide researchers in implementing this analytical method.

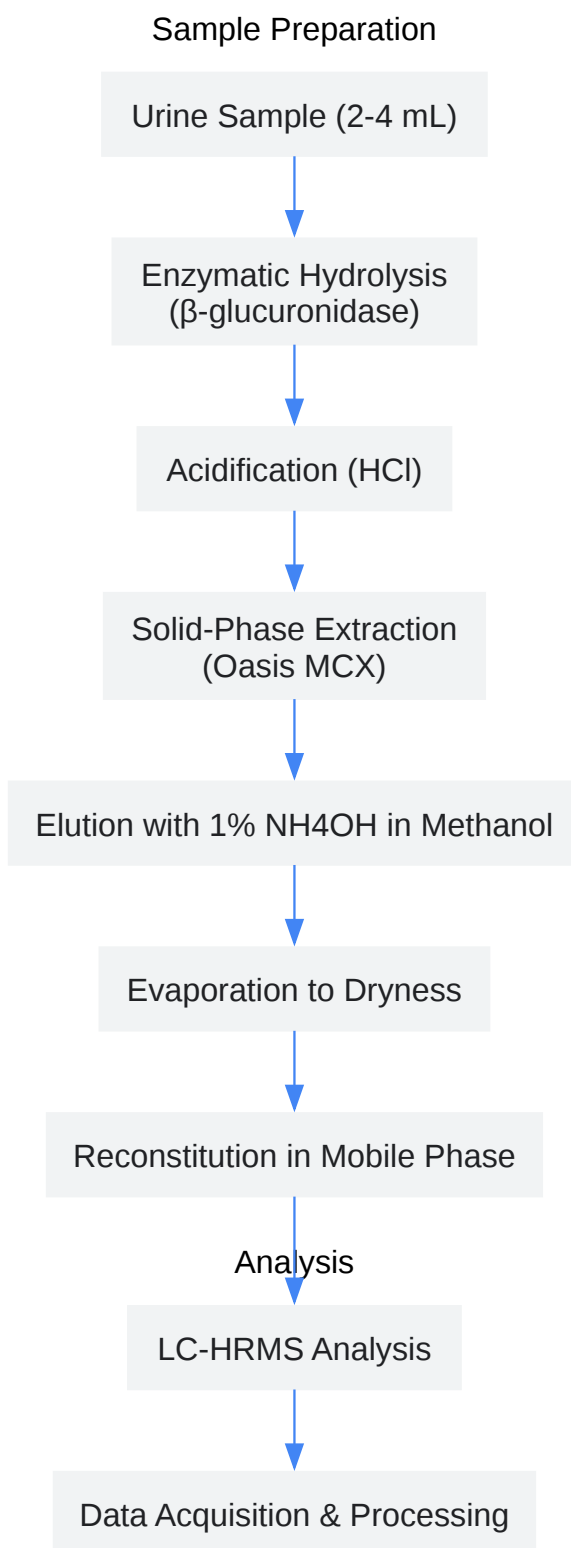
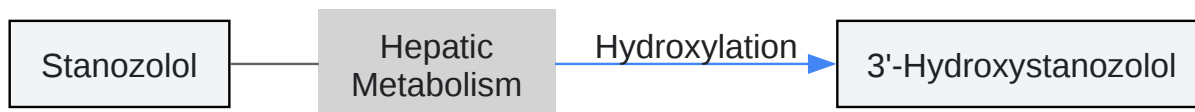
Introduction

Stanozolol is a synthetic anabolic-androgenic steroid derived from dihydrotestosterone.^{[3][4]} Due to its potential for performance enhancement, it is frequently misused by athletes.^[5] Following administration, stanozolol is extensively metabolized in the liver, and its metabolites are excreted in urine, mainly as glucuronide conjugates.^{[6][7][8]} The primary and most crucial long-term metabolite for detecting stanozolol abuse is **3'-hydroxystanozolol**.^{[6][9]}

The World Anti-Doping Agency (WADA) has set minimum required performance limits (MRPL) for the detection of prohibited substances, with **3'-hydroxystanozolol** needing to be detectable at a concentration of 2 ng/mL in urine.[1][2] High-resolution mass spectrometry, particularly when coupled with liquid chromatography, offers the necessary sensitivity and specificity to meet and exceed these requirements.[10][11] This note details a validated method for the extraction and analysis of **3'-hydroxystanozolol** from urine samples.

Metabolic Pathway of Stanozolol

Stanozolol undergoes extensive biotransformation in the body. One of the primary metabolic routes is the hydroxylation of the pyrazole ring at the C-3' position, resulting in the formation of **3'-hydroxystanozolol**. [3][6] This metabolite is then primarily excreted in a conjugated form, typically as a glucuronide. [8][12]



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